

An In-depth Technical Guide to 5-Bromo-2-iodotoluene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-2-iodotoluene

Cat. No.: B045939

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This guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **5-Bromo-2-iodotoluene**, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Properties

5-Bromo-2-iodotoluene is a dihalogenated derivative of toluene, with a bromine atom at the 5-position and an iodine atom at the 2-position of the benzene ring relative to the methyl group.

[1] Its chemical formula is C_7H_6BrI . [1] The presence of two different halogens with distinct reactivities makes it a versatile building block in organic synthesis, particularly in cross-coupling reactions. [1]

Identifier	Value
CAS Number	116632-39-4[1]
Molecular Formula	C7H6BrI[1]
Linear Formula	CH3C6H3(Br)I
PubChem CID	2724601[2]
MDL Number	MFCD00060664
InChI	1S/C7H6BrI/c1-5-4-6(8)2-3-7(5)9/h2-4H,1H3
InChI Key	GHTUADBHTFHMNI-UHFFFAOYSA-N
SMILES	Cc1cc(Br)ccc1I

Property	Value
Molecular Weight	296.93 g/mol [2]
Appearance	White to off-white solid, or clear slightly yellow to light red-pink liquid[1]
Boiling Point	263 °C (lit.)[3]
Density	2.08 g/mL at 25 °C (lit.)[3]
Refractive Index (n _{20/D})	1.65 (lit.)[3]
Flash Point	110 °C (230 °F) - closed cup
Solubility	Sparingly soluble in water[1]
Storage	Light Sensitive, store at room temperature[1]

Experimental Protocols

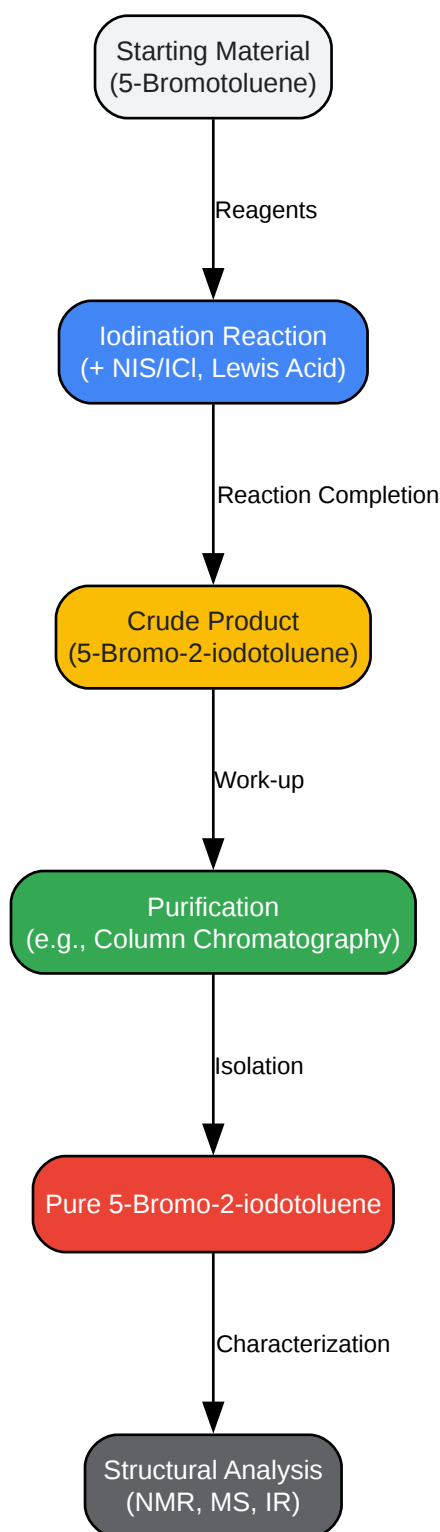
A common method for the synthesis of **5-Bromo-2-iodotoluene** is through the regioselective iodination of a starting material like 5-bromotoluene.[1]

Methodology:

- Starting Material: 5-bromotoluene.
- Iodinating Agent: Iodine monochloride (ICl) or N-iodosuccinimide (NIS) can be used.^[1]
- Catalyst: A Lewis acid catalyst such as iron(III) chloride (FeCl₃) or aluminum chloride (AlCl₃) is employed.^[1]
- Solvent: An inert solvent like dichloromethane or acetonitrile is used.^[1]
- Reaction Conditions: The reaction is typically carried out with mild heating, in the range of 40–80 °C.^[1]
- Procedure: The 5-bromotoluene is dissolved in the chosen inert solvent. The Lewis acid catalyst is added, followed by the portion-wise addition of the iodinating agent. The reaction mixture is stirred at the specified temperature for a period determined by reaction monitoring (e.g., by TLC or GC).
- Work-up and Purification: Upon completion, the reaction is quenched, and the product is extracted using an organic solvent. The organic layer is then washed, dried, and concentrated. The crude product is purified, typically by column chromatography or distillation, to yield pure **5-Bromo-2-iodotoluene**.

Visualizations

The following diagram illustrates a typical workflow for the synthesis and subsequent characterization of **5-Bromo-2-iodotoluene**.



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Caption: Workflow for the synthesis and analysis of **5-Bromo-2-iodotoluene**.

Applications in Research

5-Bromo-2-iodotoluene serves as a key intermediate in the synthesis of more complex molecules. Due to the differential reactivity of the bromine and iodine substituents, it is particularly useful for sequential, selective functionalization in cross-coupling reactions such as Suzuki, Stille, and Ullmann couplings.[1] This allows for the controlled construction of complex aromatic systems, which is highly valuable in the fields of pharmaceutical and agrochemical research.[1] It has been used in the synthesis of various compounds, including substituted biphenyls and phenylpyridines.

Safety and Handling

5-Bromo-2-iodotoluene is considered hazardous.[1] It may cause skin, eye, and respiratory tract irritation.[1][2] Appropriate personal protective equipment (PPE), such as gloves, eye shields, and a respirator, should be used when handling this chemical. It is classified as a combustible liquid.

Code	Description
H315	Causes skin irritation[2]
H319	Causes serious eye irritation[2]
H335	May cause respiratory irritation[2]

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- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Bromo-2-iodotoluene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045939#5-bromo-2-iodotoluene-molecular-structure-and-weight]

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